

The Discovery and Synthetic History of Benzoyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: *Benzoyl isothiocyanate*

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Introduction

Benzoyl isothiocyanate (C_8H_5NOS) is a versatile reagent in organic chemistry, characterized by the presence of a highly reactive isothiocyanate group attached to a benzoyl moiety. This unique structure allows for a diverse range of chemical transformations, making it a valuable building block in the synthesis of various heterocyclic compounds, thioureas, and other derivatives with significant applications in medicinal chemistry, materials science, and the synthesis of dyes and pesticides. This technical guide provides an in-depth exploration of the discovery and historical development of **benzoyl isothiocyanate**, detailing key synthetic methodologies, comparative quantitative data, and experimental protocols.

While the definitive first synthesis of **benzoyl isothiocyanate** is not definitively attributed to a single individual in the readily available literature, systematic investigations into its chemistry and preparation appear to have commenced in the early 20th century. Early work focused on the reactions of benzoyl chloride with various thiocyanate salts, a fundamental approach that has been refined over the decades. A notable early and detailed account of its preparation and use was published in 1934 by Irwin B. Douglass and F. B. Dains in the *Journal of the American Chemical Society*. Their work laid a foundation for the subsequent exploration of **benzoyl isothiocyanate**'s synthetic utility. Further standardization of its synthesis was established through its inclusion in *Organic Syntheses* in 1955, in a procedure described by Robert L. Frank and Paul V. Smith, which remains a widely referenced method.

Physical and Chemical Properties

Benzoyl isothiocyanate is a yellow to orange-brown liquid with a pungent odor. It is sparingly soluble in water but soluble in most organic solvents. A summary of its key physical and chemical properties is presented below.

Property	Value	References
Molecular Formula	C ₈ H ₅ NOS	[1] [2]
Molecular Weight	163.20 g/mol	[1]
CAS Number	532-55-8	[1] [2]
Appearance	Clear yellow to orange-brown liquid	[2] [3]
Boiling Point	128-131 °C at 15 mmHg	[3]
	133-137 °C at 18 mmHg	[1]
	119 °C at 10 mmHg	[1]
Density	1.214 g/mL at 25 °C	[3]
	1.2142 g/cm ³ at 18.3 °C	[1]
Refractive Index (n ²⁰ /D)	1.6354	[3]
	1.6375	
	1.6382 at 18.3 °C	[1]

Spectroscopic Data

Spectrum Type	Key Peaks/Signals	References
Infrared (IR)	The IR spectrum of benzoyl isothiocyanate is characterized by a strong absorption band for the isothiocyanate group (-N=C=S) typically appearing around 2050-2150 cm ⁻¹ , and a strong carbonyl (C=O) stretch around 1690-1710 cm ⁻¹ .	[4]
¹ H NMR	The proton NMR spectrum typically shows multiplets in the aromatic region (δ 7.4-8.1 ppm) corresponding to the protons of the benzene ring.	[5]
¹³ C NMR	The carbon NMR spectrum will show signals for the carbonyl carbon, the isothiocyanate carbon, and the aromatic carbons.	[5]
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak (M ⁺) at m/z 163, corresponding to the molecular weight of the compound.	[6]

Experimental Protocols

Detailed methodologies for the synthesis of **benzoyl isothiocyanate** have been reported in the scientific literature. The following are key historical and standard laboratory procedures.

Douglass and Dains Method (1934)

This early method outlines the in-situ preparation of **benzoyl isothiocyanate** and its immediate use in the synthesis of substituted thioureas.

Procedure: To a solution of 0.1 mole of ammonium thiocyanate in 25 mL of hot acetone, 0.1 mole of benzoyl chloride was added dropwise. After the initial exothermic reaction subsided, the mixture was heated for five minutes. This solution of **benzoyl isothiocyanate** was then used directly for subsequent reactions.

Frank and Smith, Organic Syntheses (1955)

This procedure provides a reliable and scalable method for the preparation of **benzoyl isothiocyanate**, which is then used to synthesize α -phenylthiourea.

Reactants:

- Ammonium thiocyanate: 17 g (0.22 mole)
- Benzoyl chloride: 28.2 g (0.2 mole)
- Dry Acetone: 100 mL

Procedure:

- In a 500-mL three-necked flask fitted with a reflux condenser, a mechanical stirrer, and a dropping funnel, a mixture of ammonium thiocyanate and dry acetone is prepared.
- Benzoyl chloride is added through the dropping funnel with stirring.
- After the addition is complete, the mixture is refluxed for 5 minutes. The resulting solution contains **benzoyl isothiocyanate** and a precipitate of ammonium chloride. This solution is typically used in situ for further reactions.

Ambelang and Johnson Method (1939)

This method utilizes potassium thiocyanate and a higher boiling point solvent.

Reactants:

- Potassium thiocyanate (KSCN)
- Benzoyl chloride

- Benzene

Procedure: A mixture of potassium thiocyanate and benzoyl chloride in benzene is refluxed at 110-120 °C to yield **benzoyl isothiocyanate**.[\[1\]](#)

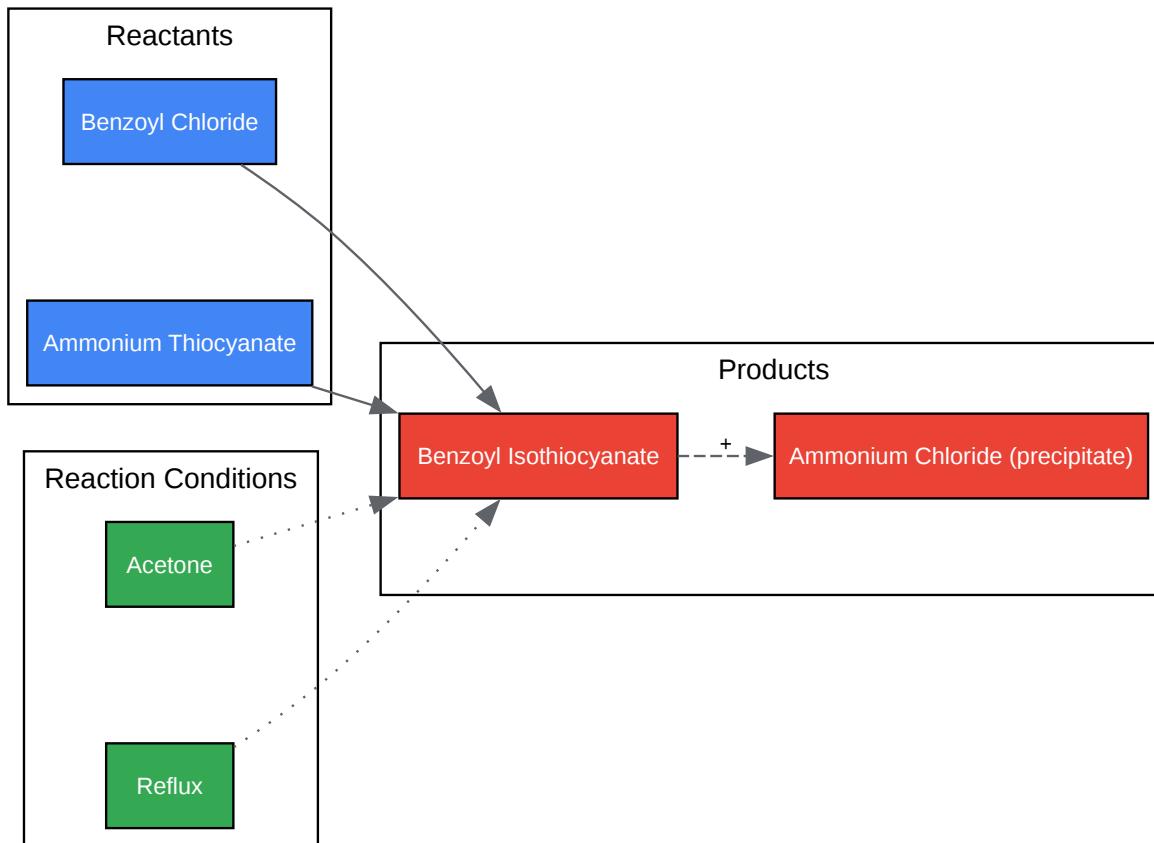
Comparative Summary of Synthesis Methods

The synthesis of **benzoyl isothiocyanate** has been approached through various methods over the years, primarily involving the reaction of a benzoyl halide with a thiocyanate salt. The choice of reactants and conditions can influence the yield and purity of the product.

Method	Thiocyanate Salt	Solvent	Temperature	Reported Yield	Notes	Reference
Douglass and Dains (1934)	NH ₄ SCN	Acetone	Reflux	Not explicitly stated for isolated BITC	Used in-situ for thiourea synthesis.	[7]
Frank and Smith (1955)	NH ₄ SCN	Acetone	Reflux	Not explicitly stated for isolated BITC	A standard and reliable laboratory preparation for in-situ use.	[8]
Ambelang and Johnson (1939)	KSCN	Benzene	110-120 °C	Not specified	Higher reaction temperature compared to acetone methods.	[1]
U.S. Patent 3,637,787 (1972)	NH ₄ SCN	Acetone	Reflux	Not specified	Describes a large-scale preparation for industrial application.	[9]

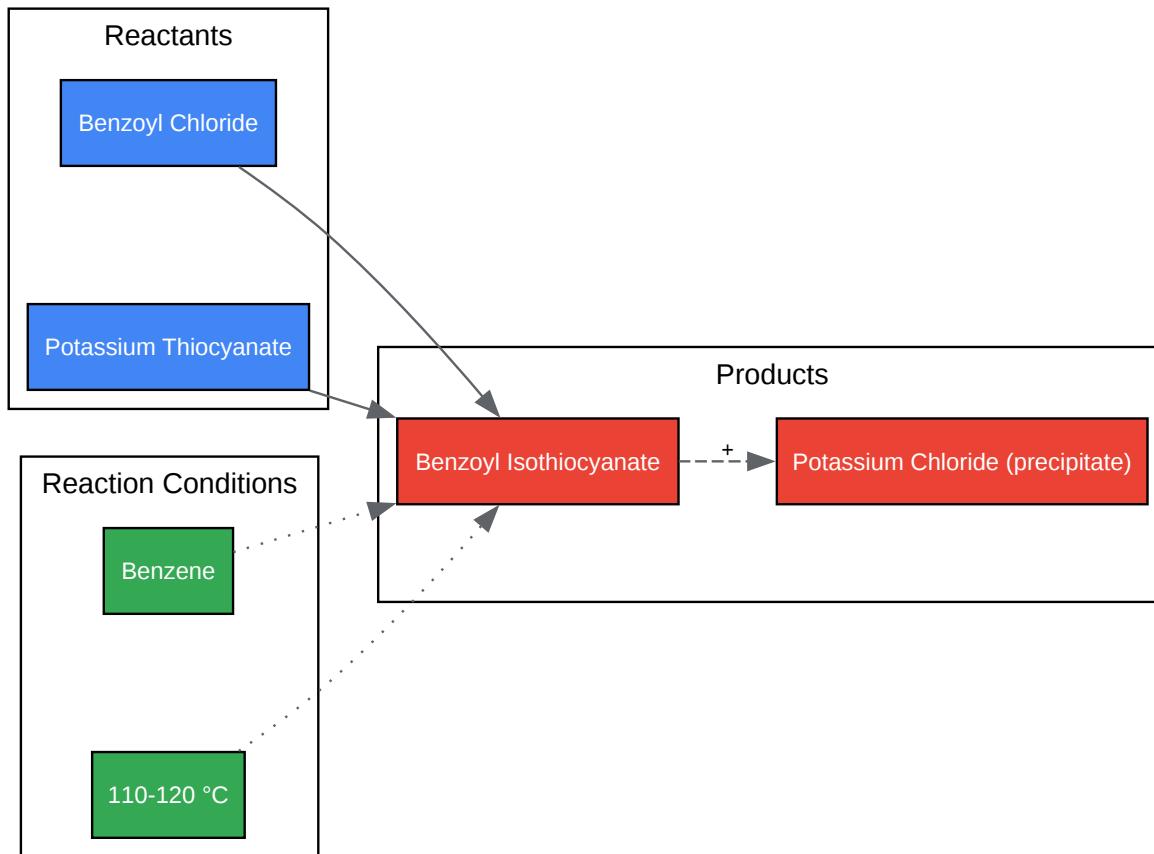
Synthetic Workflows

The following diagrams, generated using the DOT language, illustrate the key synthetic pathways to **benzoyl isothiocyanate**.



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Caption: Frank and Smith (1955) synthesis of **benzoyl isothiocyanate**.



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Caption: Ambelang and Johnson (1939) synthesis of **benzoyl isothiocyanate**.

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